

Potential Candidate Molecules for "Pz-1"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pz-1

Cat. No.: B15579784

[Get Quote](#)

1. PAI-1 (Plasminogen Activator Inhibitor-1): A key regulator in the fibrinolysis system, PAI-1 is the primary inhibitor of tissue-type and urokinase-type plasminogen activators.[1][2] Encoded by the SERPINE1 gene, it plays a crucial role in a wide array of physiological and pathological processes including blood clot dissolution, cell migration, tissue remodeling, and wound healing.[1][2][3] Elevated levels of PAI-1 are associated with an increased risk of thrombosis, atherosclerosis, and various cancers.[1][3] Its functions extend beyond fibrinolysis to modulating cell signaling and interaction with the extracellular matrix.[2][4]

2. Protein Z (PZ): A vitamin K-dependent plasma glycoprotein, Protein Z is involved in the regulation of coagulation.[5][6] Unlike other vitamin K-dependent clotting factors, it is not a serine protease.[5] Its primary function is to act as a cofactor for the protein Z-dependent protease inhibitor (ZPI), which specifically inhibits activated Factor X (FXa) on phospholipid surfaces.[6] Deficiency in Protein Z may be associated with an increased risk of thrombosis and certain ischemic arterial diseases, although its role as an independent risk factor is still under investigation.[5][6]

3. Other Possibilities: Less common but potential interpretations of "**Pz-1**" could include:

- PIEZO1: A mechanosensitive ion channel involved in converting mechanical forces into biological signals.[7][8]
- ZP1 (Zona Pellucida Glycoprotein 1): A structural component of the extracellular matrix surrounding oocytes, essential for fertilization.[9][10]

- SPZ1 (Spermatogenic Leucine Zipper 1): A transcription factor implicated in spermatogenesis and potentially in tumorigenesis via the MAPK signaling pathway.[11]

Given the ambiguity of the term "**Pz-1**," and to ensure the subsequent in-depth guide is accurate and relevant to your research needs, please specify which of these molecules you are interested in. The following sections will be populated with detailed information, including quantitative data, experimental protocols, and pathway diagrams, once the target molecule is clarified.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Plasminogen activator inhibitor-1 - Wikipedia [en.wikipedia.org]
- 2. mdpi.com [mdpi.com]
- 3. SERPINE1 serpin family E member 1 [Homo sapiens (human)] - Gene - NCBI [ncbi.nlm.nih.gov]
- 4. Plasminogen Activator Inhibitor-1: The Double Edged Sword in Apoptosis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Prothrombotic phenotype of protein Z deficiency - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Protein Z, a protein seeking a pathology - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Phosphorylation of Piezo1 at a single residue, serine-1612, regulates its mechanosensitivity and in vivo mechanotransduction function - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. genecards.org [genecards.org]
- 9. ZP1 zona pellucida glycoprotein 1 [Homo sapiens (human)] - Gene - NCBI [ncbi.nlm.nih.gov]
- 10. ZP1 - Wikipedia [en.wikipedia.org]
- 11. WikiGenes - SPZ1 - spermatogenic leucine zipper 1 [wikigenes.org]

- To cite this document: BenchChem. [Potential Candidate Molecules for "Pz-1"]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15579784#pz-1-biological-function-and-pathways>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com